

Safety data sheet (SDS) for Azamethiphos-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azamethiphos-d6

Cat. No.: B563269

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Identification and Hazard Classification

Azamethiphos-d6 is the deuterated isotopologue of Azamethiphos.[1] While specific GHS classification for the d6 variant is not always detailed, the parent compound, Azamethiphos, is classified as a potent neurotoxin that functions by inhibiting acetylcholinesterase (AChE), an essential enzyme for nerve function.[3][4]

Hazard Statements for Azamethiphos (applicable as a primary reference for **Azamethiphos-d6**):

- May be fatal if swallowed.
- Harmful if absorbed through the skin.
- Causes substantial but temporary eye injury.
- A moderate eye and mild skin irritant.
- Highly toxic by ingestion and inhalation.
- Very toxic to aquatic life.[5]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties for both **Azamethiphos-d6** and its parent compound, Azamethiphos.

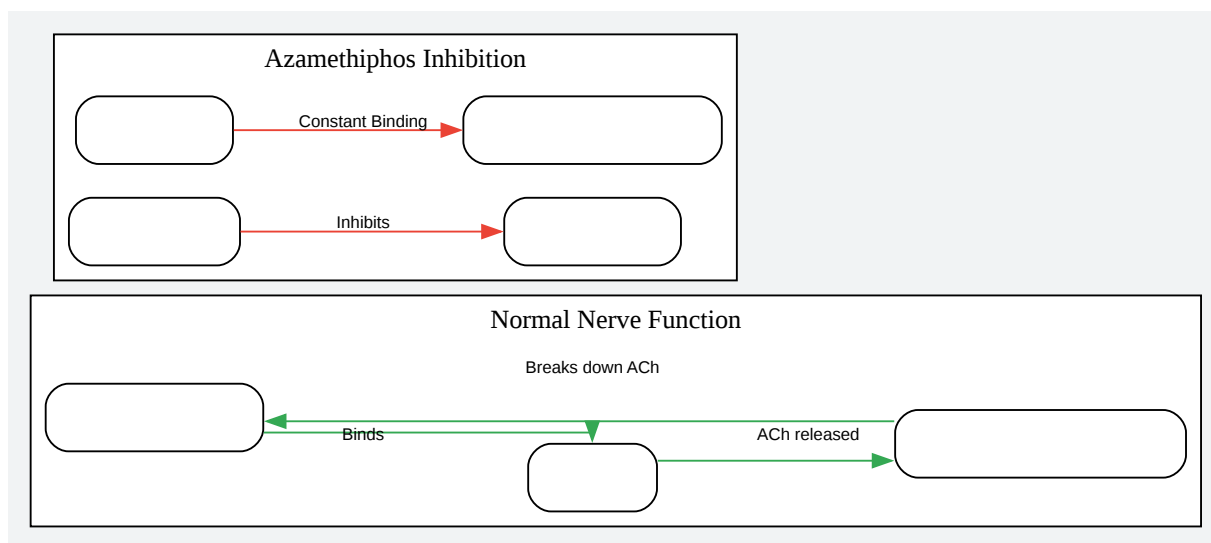
Property	Azamethiphos-d6	Azamethiphos
Molecular Formula	C ₉ H ₄ D ₆ ClN ₂ O ₅ PS[1][6]	C ₉ H ₁₀ ClN ₂ O ₅ PS[3]
Molecular Weight	330.71 g/mol [1][6]	324.68 g/mol [7]
CAS Number	1189894-02-7[1][6]	35575-96-3[1]
Appearance	Off-White Crystalline Powder[6]	White to grey crystalline solid[8]
Melting Point	92-93°C[6]	88-93°C
Vapor Pressure	Not Available	0.0049 x 10 ⁻³ Pa (at 20°C)
Solubility in Water	Not Available	1.1 g/kg (at 20°C)
Specific Gravity	Not Available	1.60 g/cm ³

Toxicological Information

Azamethiphos-d6 is expected to share a similar toxicological profile with Azamethiphos, which is a cholinesterase inhibitor.[3] Exposure can lead to symptoms ranging from excessive salivation and eye-watering at low doses to muscle spasms, convulsions, and potentially death at higher doses.[3][5]

Mechanism of Action

As an organophosphate, Azamethiphos acts by inhibiting the enzyme acetylcholinesterase (AChE).[3][8] This inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing overstimulation of nerve endings.



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Caption: Mechanism of Acetylcholinesterase (AChE) inhibition by Azamethiphos.

Quantitative Toxicity Data (Azamethiphos)

Specific quantitative toxicity data for **Azamethiphos-d6** is not readily available in the provided safety data sheets.[2] The following data for the parent compound, Azamethiphos, is presented as the primary reference for risk assessment.

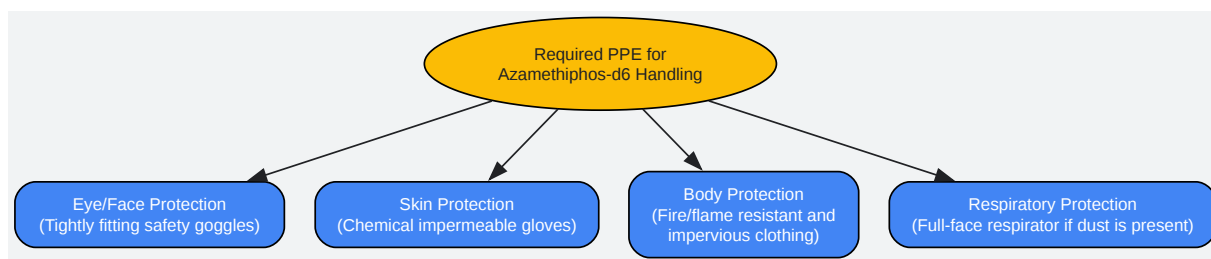
Test Type	Species	Route	Value
LD ₅₀	Rat	Oral	834 mg/kg[5]
LD ₅₀	Hamster	Oral	1764 mg/kg[5]
LD ₅₀	Rabbit	Dermal	>2020 mg/kg[5]
LD ₅₀	Rat	Dermal	>2150 mg/kg[5]
LC ₅₀	Daphnia magna	Aquatic	0.33 µg/L[5]

Experimental Protocols and Safe Handling

While detailed protocols for the toxicological assays are not provided in the safety data sheets, this section outlines the established procedures for safe handling, emergency response, and personal protection as mandated by safety guidelines.

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. This includes chemical-resistant gloves, tightly fitting safety goggles, and a full-face respirator if exposure limits are exceeded or dust formation is significant.[2][9]



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Caption: Required Personal Protective Equipment (PPE) for safe handling.

Handling and Storage Protocol

- Handling: Handle in a well-ventilated area.[9] Avoid the formation of dust and aerosols.[9] Do not breathe dust. Avoid contact with eyes, skin, and clothing.[9] Wash hands thoroughly after handling.[9]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[9] Store away from oxidizing agents, foodstuffs, and incompatible materials.[9]

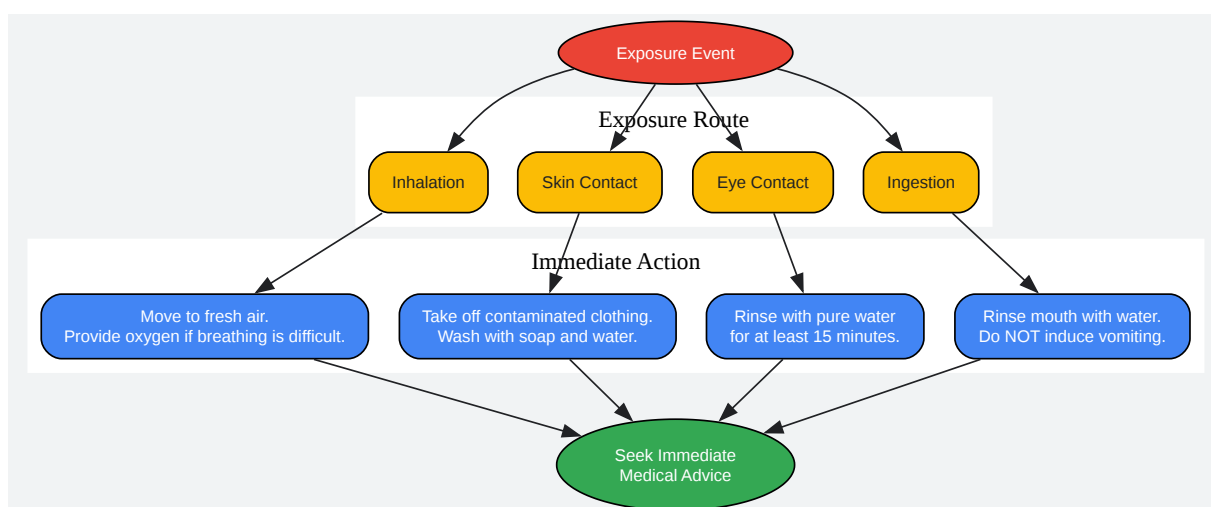
Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area, keeping people away and upwind of the spill.[9]

- Ventilation: Ensure adequate ventilation.[9]
- Ignition Sources: Remove all sources of ignition.[9]
- Containment: Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[9]
- Cleanup: Sweep up the material, place it in a suitable closed container for disposal, and avoid raising dust.[9] Wash the spill site after material pickup is complete.

First-Aid Measures Workflow

Immediate medical attention is crucial in case of exposure. Atropine has been shown to be an effective antidote for the anticholinesterase effects of Azamethiphos.[10]



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Caption: First-aid workflow following an exposure event.

Stability and Reactivity

- Chemical Stability: Stable at room temperature.
- Conditions to Avoid: Oxidizing agents.
- Incompatible Materials: Data not available for **Azamethiphos-d6**, but oxidizing agents should be avoided for Azamethiphos.
- Hazardous Decomposition Products: Thermal decomposition may produce toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, sulfur oxides, and phosphorous oxides.
- Hazardous Polymerization: Will not occur.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][9]
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear a self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.[9]

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References

1. medchemexpress.com [medchemexpress.com]
2. echemi.com [echemi.com]
3. Azamethiphos | C9H10CIN2O5PS | CID 71482 - PubChem [pubchem.ncbi.nlm.nih.gov]
4. omsynth.com [omsynth.com]
5. Azamethiphos - Wikipedia [en.wikipedia.org]

- 6. mybiosource.com [mybiosource.com]
- 7. Azamethiphos | AChE | TargetMol [targetmol.com]
- 8. Azamethiphos (Ref: GCA 18809) [sitem.herts.ac.uk]
- 9. chemicalbook.com [chemicalbook.com]
- 10. ema.europa.eu [ema.europa.eu]
- To cite this document: BenchChem. [Safety data sheet (SDS) for Azamethiphos-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b563269#safety-data-sheet-sds-for-azamethiphos-d6]

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